

PF-6274484 stability long-term storage

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Compound Focus: **PF-6274484**

Cat. No.: S539291

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Technical Data for PF-6274484

Parameter	Specification
CAS Number	1035638-91-5 [1]
Molecular Formula	$C_{18}H_{14}ClFN_4O_2$ [1]
Molecular Weight	372.78 [1]
Purity	≥98% (HPLC) [1]
Recommended Storage	Store at -20°C [1]
Biological Activity	High affinity and potent covalent EGFR kinase inhibitor ($K_i = 0.14$ nM). Inhibits autophosphorylation of WT and mutant EGFR in tumor cells (IC_{50} values are 5.8 and 6.6 nM, respectively) [1]

Experimental Protocols & Application Notes

The search results do not contain explicit step-by-step protocols for using **PF-6274484**. However, you can infer critical handling procedures from the biological activity and storage information.

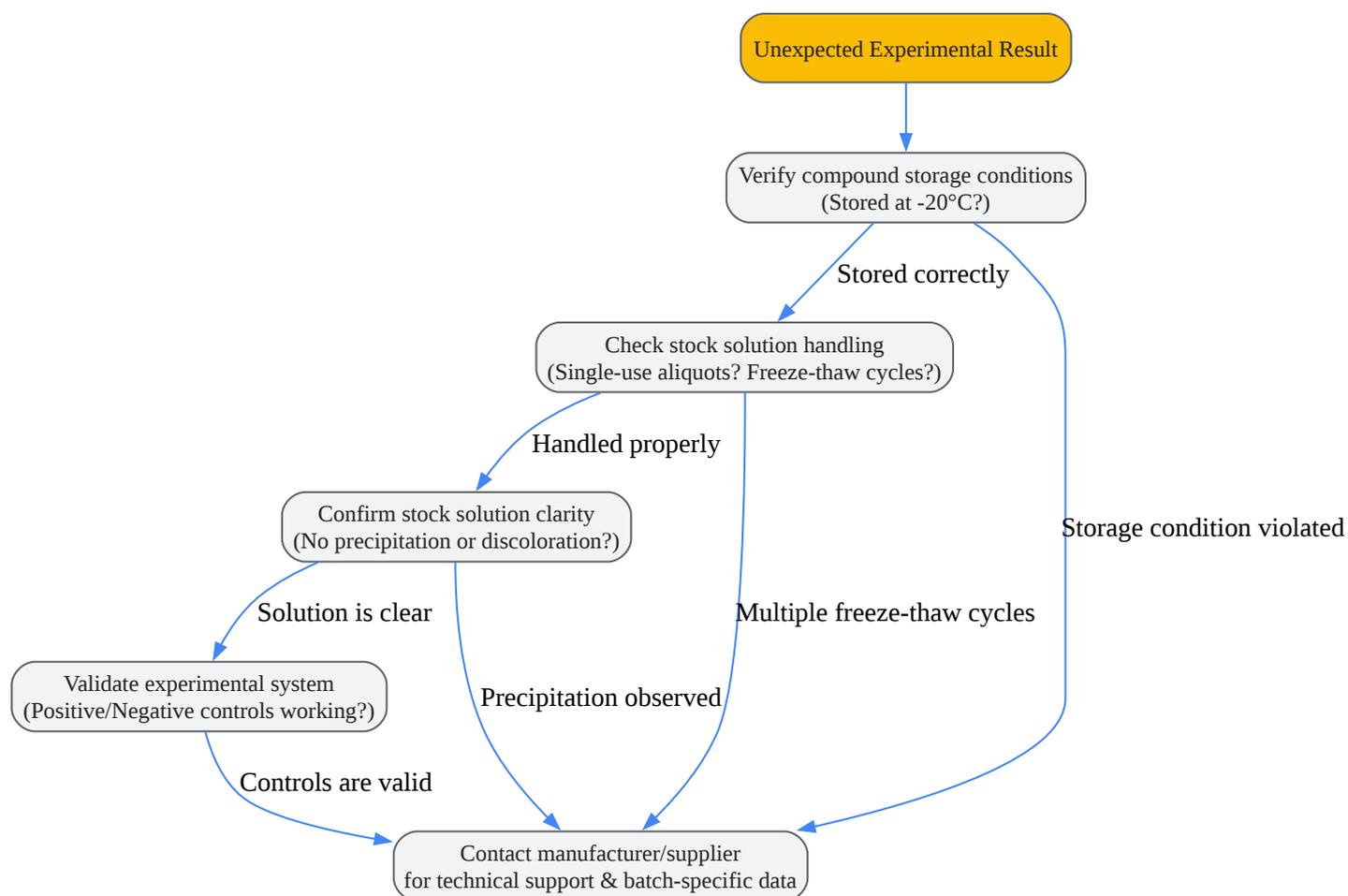
- **Solubility and Handling:** The supplier does not list a specific solvent or solubility. Standard practice is to prepare a high-concentration stock solution in a pure, anhydrous solvent like DMSO. The stability of this stock solution should be empirically verified.
- **Experimental Use:** As a covalent EGFR inhibitor, it is typically used in *in vitro* cellular assays to study EGFR-driven signaling pathways. The referenced study (Schwartz et al., 2014) used this compound to analyze reversible interactions and mechanisms of drug resistance [1].
- **Quality Control:** The HPLC purity of $\geq 98\%$ indicates that the compound's identity and purity should be confirmed upon receipt, especially if experimental results are inconsistent.

Frequently Asked Questions

- **What is the shelf life of PF-6274484?** The supplier does not specify a definitive shelf life. Adherence to the storage condition of -20°C is critical for maximizing stability. It is recommended to use the compound as soon as possible after receipt.
- **How should I reconstitute PF-6274484 for cell-based assays?** While not specified, a common approach is to dissolve the compound in DMSO to create a concentrated stock solution (e.g., 10-50 mM). This stock should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles. Further working dilutions can be made in aqueous buffers, noting that the final DMSO concentration in cell culture should typically be kept below 0.1%.
- **My PF-6274484 solution has precipitated. What should I do?** The search results do not address this. If precipitation occurs, gently warm the vial and mix thoroughly. If the precipitate does not dissolve, the solution should not be used, as the concentration will be inaccurate and the biological activity compromised.

Troubleshooting Guide

The following workflow outlines a systematic approach to troubleshoot issues with **PF-6274484** in your experiments, based on the limited available information and general best practices.



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Key Recommendations for Researchers

Given the limited public data, a rigorous and careful approach is necessary when working with **PF-6274484**.

- **Consult the Certificate of Analysis:** The supplier, Tocris Bioscience, explicitly states that batch-specific data is available in the Certificate of Analysis (CoA) [1]. This document is crucial as it may contain lot-specific purity and quality control data not available on the public website.

- **Reference the Primary Literature:** The key reference for this compound is the 2014 paper by Schwartz et al. in *Proceedings of the National Academy of Sciences* [1]. This paper will be an invaluable resource for understanding the original experimental contexts, concentrations, and validation methods used by the compound's developers.
- **Validate Experimentally:** Due to the lack of explicit long-term stability data, you should empirically test the activity of your stock solutions over time in your specific assay system to establish a reliable in-house stability profile.

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References

1. PF 6274484 | CAS 1035638-91-5 | PF6274484 [tocris.com]

To cite this document: Smolecule. [PF-6274484 stability long-term storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-stability-long-term-storage>]

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